

Commercial availability and suppliers of (4-Propionylphenyl)boronic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4-Propionylphenyl)boronic acid

Cat. No.: B069098

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(4-Propionylphenyl)boronic acid: A Technical Guide for Researchers

(4-Propionylphenyl)boronic acid, with the CAS number 186498-36-2, is an organic building block of significant interest to researchers in drug discovery and materials science. Its utility primarily stems from its bifunctional nature, incorporating a boronic acid moiety suitable for palladium-catalyzed cross-coupling reactions and a propionyl group that can be further functionalized. This guide provides an in-depth overview of its commercial availability, key technical data, and representative experimental protocols for its synthesis and application.

Commercial Availability and Suppliers

(4-Propionylphenyl)boronic acid is available from a range of specialty chemical suppliers. Purity levels are typically high, often exceeding 98%. Researchers can procure this reagent in quantities ranging from grams to kilograms, although larger quantities may require custom synthesis.

Supplier	CAS Number	Purity	Available Quantities	Notes
BoronPharm	186498-36-2	≥ 98%	Grams to bulk	Inquire for bulk quantities. [1]
Parchem	186498-36-2	Not specified	Inquire	Specialty chemical supplier. [2]
Shanghai Canbi Pharma Ltd.	186498-36-2	Not specified	Inquire	Provides product information upon request. [3]
BLD Pharm	186498-36-2	Not specified	Inquire	Listed among other boronic acids. [4]

Table 1: Commercial Suppliers of **(4-Propionylphenyl)boronic acid**

Physicochemical Properties

Detailed physicochemical data for **(4-Propionylphenyl)boronic acid** is not extensively published. However, based on its structure and data for similar compounds, the following properties can be anticipated.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ BO ₃	[3]
Molecular Weight	177.99 g/mol	[3]
Appearance	White to off-white solid	General knowledge
Solubility	Soluble in organic solvents like methanol, ethanol, and DMSO	General knowledge
Storage	Store in a cool, dry place under an inert atmosphere	General knowledge

Table 2: Physicochemical Properties of **(4-Propionylphenyl)boronic acid**

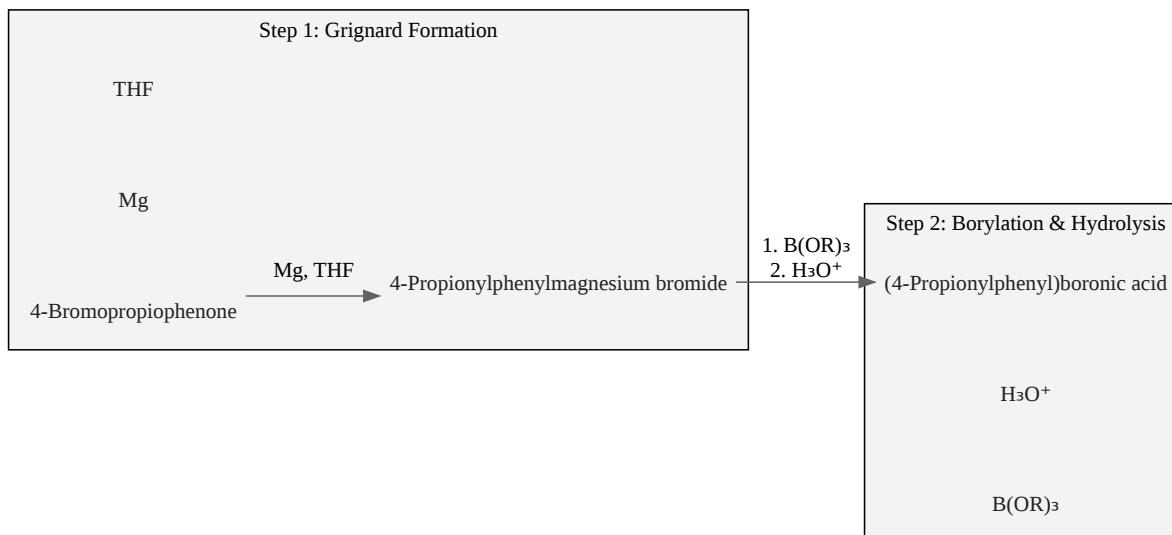
Experimental Protocols

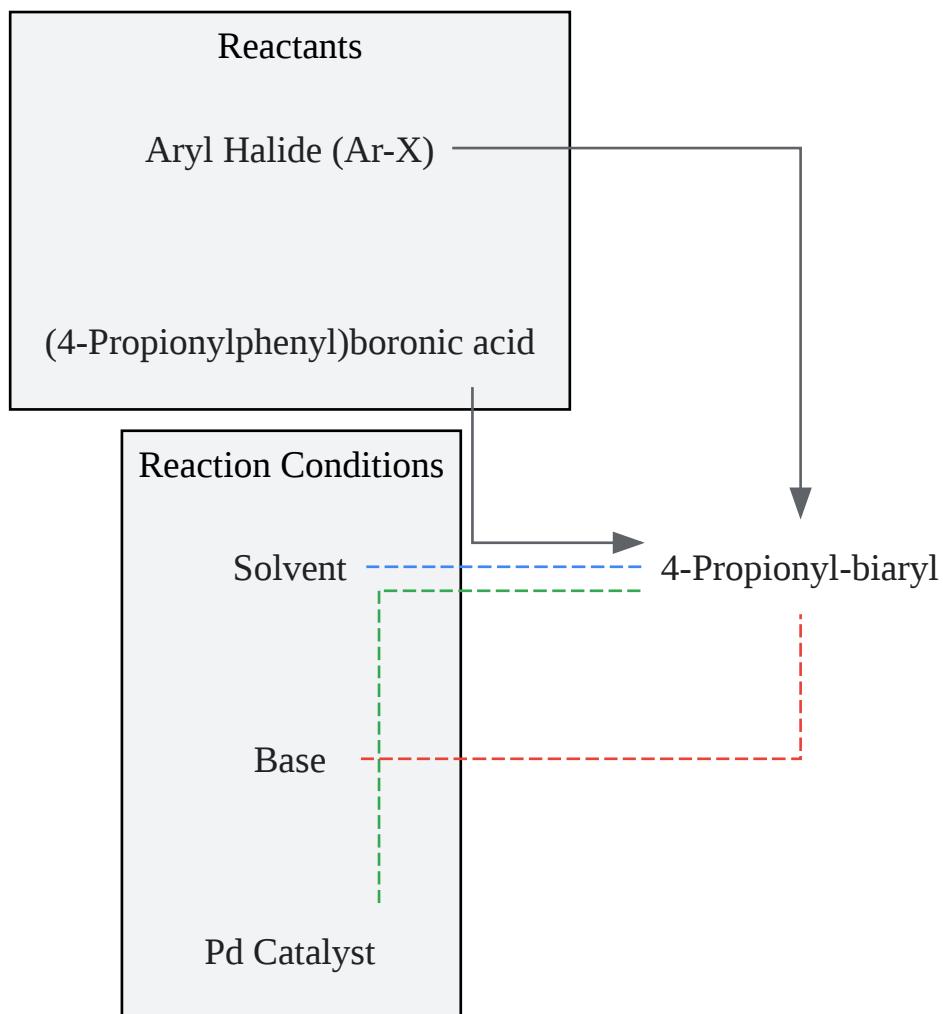
Detailed experimental protocols for the synthesis and use of **(4-Propionylphenyl)boronic acid** are not readily available in peer-reviewed literature. However, based on established methods for the preparation of arylboronic acids and their participation in Suzuki-Miyaura coupling reactions, the following representative procedures can be outlined.

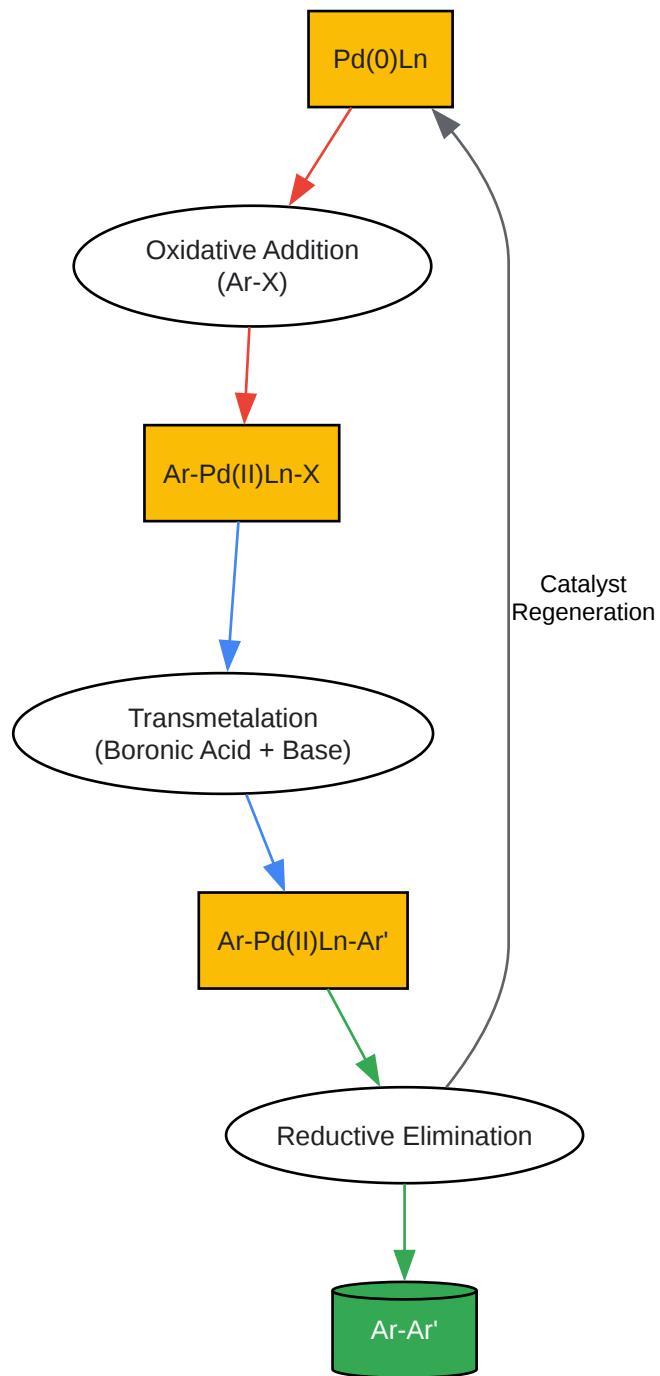
Synthesis of **(4-Propionylphenyl)boronic acid** via Grignard Reaction

The synthesis of arylboronic acids commonly proceeds through the reaction of a Grignard reagent with a trialkyl borate, followed by acidic hydrolysis.

Reaction Scheme:





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- To cite this document: BenchChem. [Commercial availability and suppliers of (4-Propionylphenyl)boronic acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b069098#commercial-availability-and-suppliers-of-4-propionylphenyl-boronic-acid>

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